A Comprehensive Technical Guide to 4-Bromo-2,6-dimethylpyrimidine

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Compound of Interest

Compound Name:	*4-Bromo-2,6-dimethylpyrimidine*
CAS No.:	*354574-56-4*
Cat. No.:	*B183636*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-2,6-dimethylpyrimidine is a halogenated pyrimidine derivative that serves as a valuable building block in synthetic organic chemistry and medicinal chemistry. The pyrimidine scaffold is a core structural motif in numerous biologically active compounds, including approved drugs, due to its ability to engage in various biological interactions.[1][2] This technical guide provides a detailed overview of the chemical and physical properties, synthesis, reactivity, and potential applications of **4-Bromo-2,6-dimethylpyrimidine**, with a focus on its relevance in drug discovery and development.

Chemical and Physical Properties

4-Bromo-2,6-dimethylpyrimidine, with the CAS number 354574-56-4, is a heterocyclic aromatic compound.[3][4][5][6] Its key physicochemical properties are summarized in the table below. While experimental data for some properties are limited, predicted values from computational models are also included.

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Property	Value	Source
CAS Number	354574-56-4	[3][4]
Molecular Formula	$C_6H_7BrN_2$	[3][4][5][6]
Molecular Weight	187.04 g/mol	[4][5]
Appearance	White to off-white solid (predicted)	[7]
Boiling Point	219.2 ± 20.0 °C (Predicted)	[7]
Density	1.500 ± 0.06 g/cm³ (Predicted)	[7]
pKa	0.99 ± 0.30 (Predicted)	[7]
XLogP3	1.8	[4]
Hydrogen Bond Acceptor Count	2	[4]

Synthesis and Reactivity

Synthesis

A general and efficient one-pot method for the synthesis of 4-bromopyrimidines has been reported, which can be adapted for **4-Bromo-2,6-dimethylpyrimidine**. This approach involves the cyclization of N-(cyanovinyl)amidines in the presence of dry hydrogen bromide in dioxane. [8]

Experimental Protocol: General Synthesis of 4-Bromopyrimidines[8]

- A saturated solution of dry hydrogen bromide in 1,4-dioxane (30 mL) is prepared.
- To this solution, 10 mmol of the appropriate N-(cyanovinyl)amidine is added.
- The resulting mixture is stirred at 15-20°C for 2 hours.
- The reaction mixture is then allowed to stand at room temperature for 1 hour.
- Finally, the mixture is poured into crushed ice to precipitate the 4-bromopyrimidine product.

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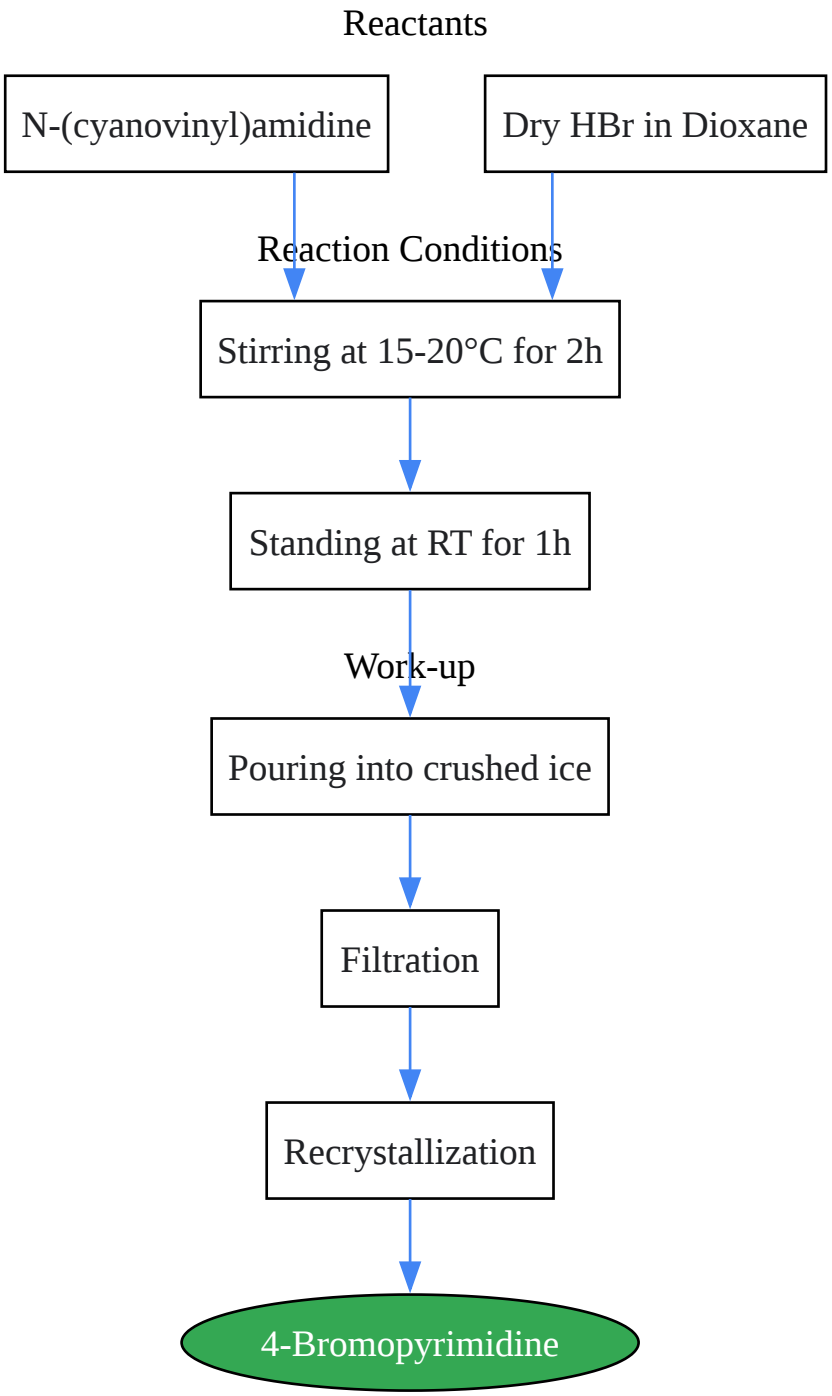
- The solid product is collected by filtration and can be further purified by recrystallization.

Synthesis Workflow



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Caption: General workflow for the one-pot synthesis of 4-bromopyrimidines.

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Reactivity

The reactivity of **4-Bromo-2,6-dimethylpyrimidine** is primarily characterized by the presence of the bromine atom on the electron-deficient pyrimidine ring. This makes the carbon atom to which the bromine is attached susceptible to nucleophilic attack. The bromine atom acts as a good leaving group, facilitating various substitution reactions.

Common reactions include:

- Nucleophilic Aromatic Substitution (SNAr): The bromine atom can be displaced by a variety of nucleophiles, such as amines, alkoxides, and thiolates. This is a common strategy for introducing diverse functional groups at the 4-position of the pyrimidine ring.

- Transition-Metal-Catalyzed Cross-Coupling Reactions: The C-Br bond can readily participate in palladium-catalyzed cross-coupling reactions like Suzuki, Heck, Sonogashira, and Buchwald-Hartwig reactions. These reactions are powerful tools for forming new carbon-carbon and carbon-heteroatom bonds, enabling the synthesis of more complex molecules. The reactivity in such reactions is generally higher for bromo derivatives compared to their chloro counterparts due to the weaker C-Br bond.

Role in Drug Discovery and Development

The pyrimidine core is a privileged scaffold in medicinal chemistry, appearing in a wide array of therapeutic agents.[1][2] Its prevalence is due to its ability to mimic purine bases and interact with biological targets through hydrogen bonding and π-π stacking interactions.

4-Bromo-2,6-dimethylpyrimidine serves as a versatile intermediate in the synthesis of potential drug candidates. The bromo substituent provides a convenient handle for introducing various pharmacophores and modulating the electronic and steric properties of the molecule to optimize its biological activity and pharmacokinetic profile.

Potential Therapeutic Applications of Pyrimidine Derivatives:

- Anticancer Agents: Many pyrimidine derivatives are potent inhibitors of various kinases, which are key targets in cancer therapy.[9] For instance, fused pyrimidine systems like imidazopyrimidines are being explored as kinase inhibitors.[10]

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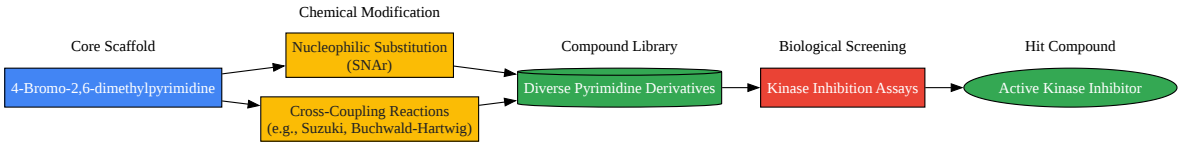
- Anti-infective Agents: The pyrimidine scaffold is found in numerous antibacterial, antifungal, and antiviral drugs.[2]
- Central Nervous System (CNS) Disorders: Pyrimidine derivatives have shown potential as agents for treating neurological disorders.[2]

Pyrimidine Scaffold in Kinase Inhibitor Design



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Caption: Logical workflow for utilizing **4-Bromo-2,6-dimethylpyrimidine** in the discovery of kinase inhibitors.

Safety and Handling

4-Bromo-2,6-dimethylpyrimidine is considered hazardous.[3] The following safety precautions should be observed when handling this compound:

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Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P264: Wash face, hands and any exposed skin thoroughly after handling.
H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

It is recommended to handle this compound in a well-ventilated area, such as a fume hood, and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[11] Store the compound in a tightly closed container in a dry and cool place.[11]

Conclusion

4-Bromo-2,6-dimethylpyrimidine is a valuable and versatile chemical intermediate with significant potential in the field of drug discovery. Its reactivity, particularly at the bromine-substituted position, allows for the straightforward synthesis of a diverse range of pyrimidine derivatives. The established importance of the pyrimidine scaffold in medicinal chemistry underscores the utility of this compound as a starting material for the development of novel therapeutic agents targeting a variety of diseases. Researchers and scientists can leverage the chemical properties of **4-Bromo-2,6-dimethylpyrimidine** to design and synthesize new molecular entities with tailored biological activities.

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